

Application Notes and Protocols for N-Benzylation of Amino Alcohols

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Compound of Interest

Compound Name: 2-Benzylamino-propan-1-ol

Cat. No.: B1266836

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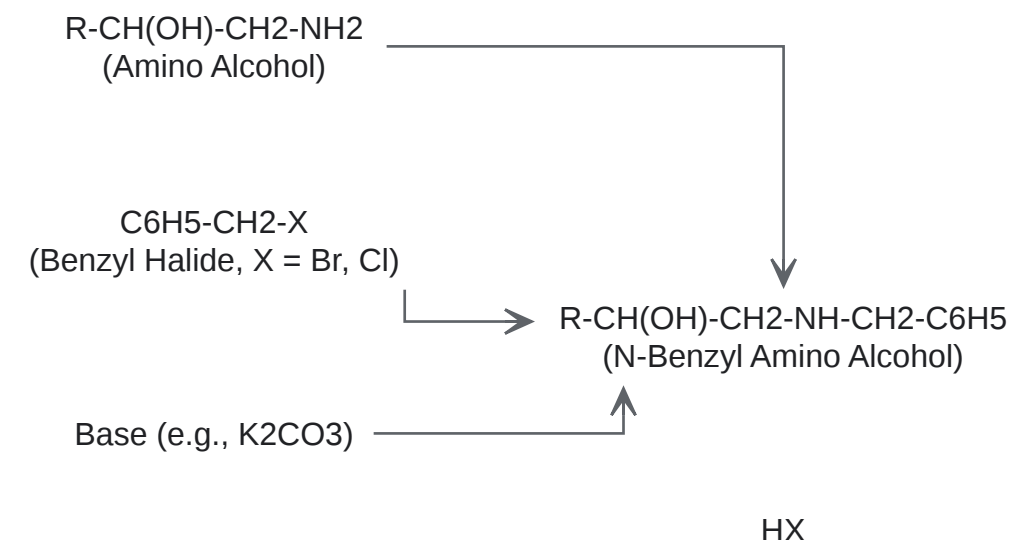
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the N-benylation of amino alcohols, a crucial transformation in organic synthesis for the introduction of a benzyl protecting group or for the synthesis of pharmacologically active molecules. The protocols outlined below detail two common and effective methods: direct N-alkylation with benzyl halides and reductive amination.

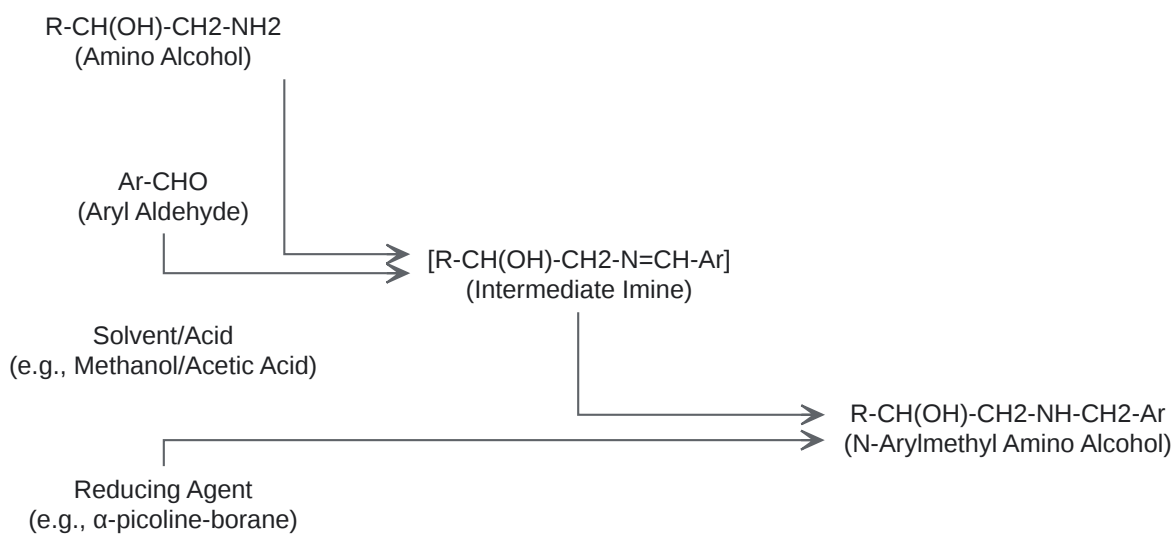
Method 1: Direct N-Alkylation with Benzyl Halides

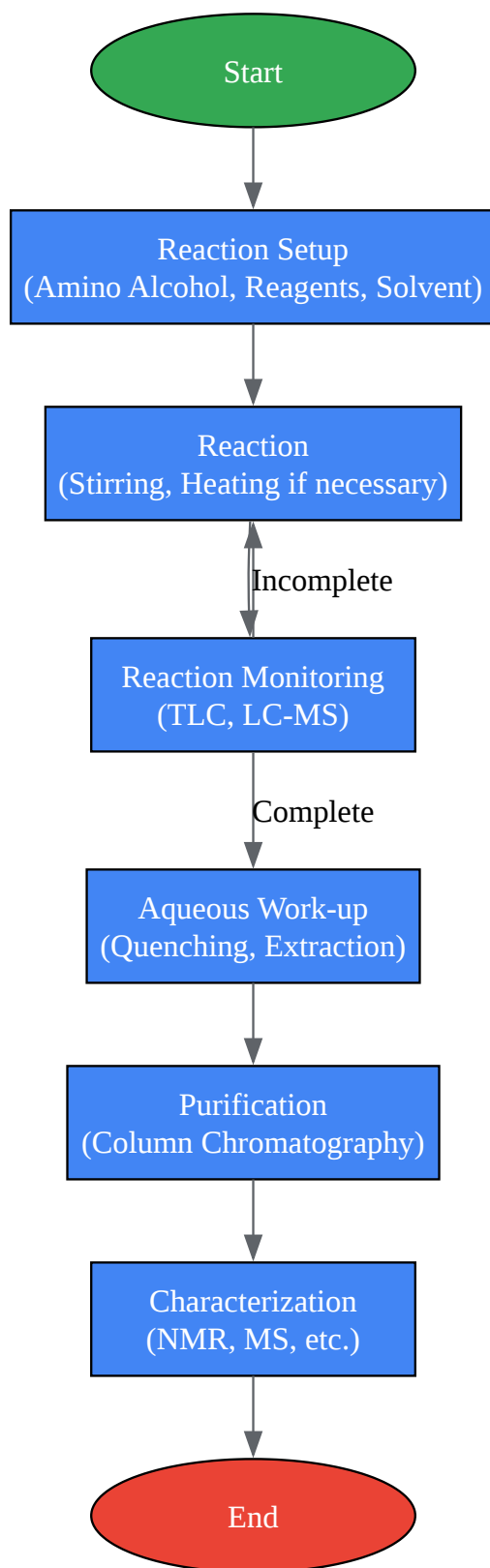
This method involves the direct reaction of an amino alcohol with a benzyl halide, such as benzyl bromide or benzyl chloride, in the presence of a base. It is a straightforward and widely used procedure for N-benylation.

General Reaction Scheme



Solvent (e.g., Ethanol/Water)





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